

C.I. Acid Blue 260: A Technical Overview of Synonyms and CAS Number

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Compound of Interest		
Compound Name:	Acid blue 260	
Cat. No.:	B15622319	Get Quote

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This technical guide provides a focused overview of the chemical identifier and synonyms for C.I. **Acid Blue 260**, a synthetic dye with applications in various scientific and industrial fields.

The primary Chemical Abstracts Service (CAS) number for C.I. **Acid Blue 260** is 62168-86-9. [1][2][3][4][5][6][7] It is crucial to note that the CAS number 67827-60-5 is also sometimes associated with the name "**Acid Blue 260**".[8][9] However, this number corresponds to the chemical compound sodium 1-amino-4-[[3-[(benzoylamino)methyl]-2,4,6-trimethylphenyl]amino]-9,10-dihydro-9,10-dioxoanthracene-2-sulphonate, which is a distinct chemical entity.[1][2][5] This potential for ambiguity necessitates careful verification of the specific compound being referenced in research and development.

Chemical Identification and Synonyms

To facilitate accurate identification and literature searches, a comprehensive list of synonyms for C.I. **Acid Blue 260** is provided in the table below.

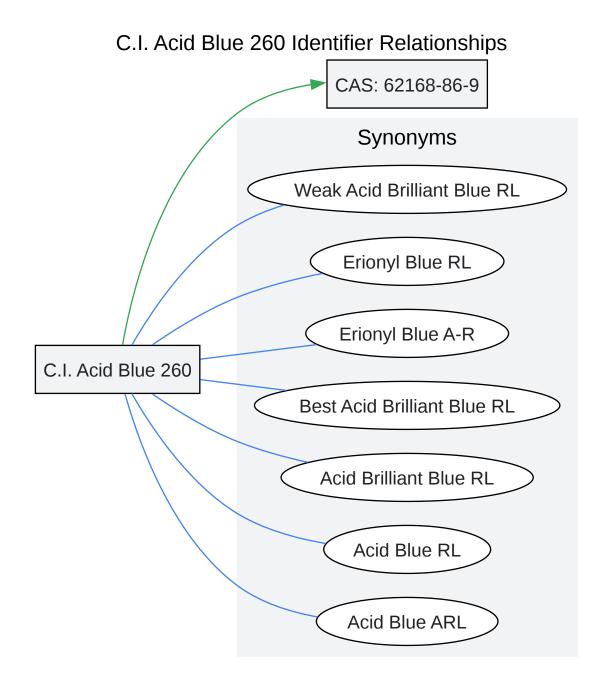


Identifier Type	Identifier
C.I. Name	C.I. Acid Blue 260
CAS Number	62168-86-9
Synonyms	Acid Blue ARL[7]
Acid Blue RL[7][10]	
Acid Brilliant Blue RL[4][7]	
AcidBlueRL[3]	
Best Acid Brilliant Blue RL[3][4]	_
Brilliant Blue RL[3]	
C.I.AcidBlue260[3][6]	
Erionyl Blue A-R[3][4][7]	
Erionyl Blue RL[3][4][6][7]	
Eukesolar Brilliant Blue[3][4]	_
Everacid Blue RL[4]	_
Irgaderm Blue M[4]	_
Irgaderm Blue M 207[4]	_
Triacid Fast Blue RL[4]	_
Weak Acid Blue RL[4]	_
Weak Acid Brilliant Blue RL[7]	_
アシッドブルー260[3]	_
산성 블루 260[3]	_
Bleu acide 260[3]	_

Relationship Diagram



The following diagram illustrates the relationship between the primary chemical name, its CAS number, and its various synonyms.



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Caption: Relationship between C.I. Acid Blue 260, its CAS number, and selected synonyms.



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References

- 1. CAS 67827-60-5: 2-Anthracenesulfonic acid, 1-amino-4-[[3-[... [cymitquimica.com]
- 2. Cas 67827-60-5, sodium 1-amino-4-[[3-[(benzoylamino)methyl]-2,4,6-trimethylphenyl]amino]-9,10-dihydro-9,10-dioxoanthracene-2-sulphonate | lookchem [lookchem.com]
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